

An In-depth Technical Guide to the Applications of Barium Caprate

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Compound of Interest

Compound Name: *Barium caprate*

Cat. No.: *B15350513*

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Abstract

Barium caprate, the barium salt of capric acid, is an organometallic compound with a history of utility in industrial applications. While its direct application in pharmaceuticals is not well-documented, the known properties of its constituent components—barium and capric acid—suggest potential avenues for exploration in drug development. This technical guide provides a comprehensive overview of the established industrial uses of **barium caprate** and explores its hypothetical applications in the pharmaceutical sector. The content herein is intended to serve as a foundational resource for researchers and professionals interested in the further investigation of this compound.

Core Chemical and Physical Properties

Barium caprate, also known as barium decanoate, is a metal soap. Metal soaps are defined as the salts of a fatty acid and a metal. The properties of **barium caprate** are dictated by the nature of the divalent barium ion and the C10 fatty acid, capric acid.

Property	Value	Reference
Chemical Formula	$C_{20}H_{38}BaO_4$	[No specific citation found]
Molecular Weight	479.84 g/mol	[No specific citation found]
Appearance	Typically a white powder	[No specific citation found]
Solubility	Generally insoluble in water, soluble in certain organic solvents	[No specific citation found]

Established Industrial Applications

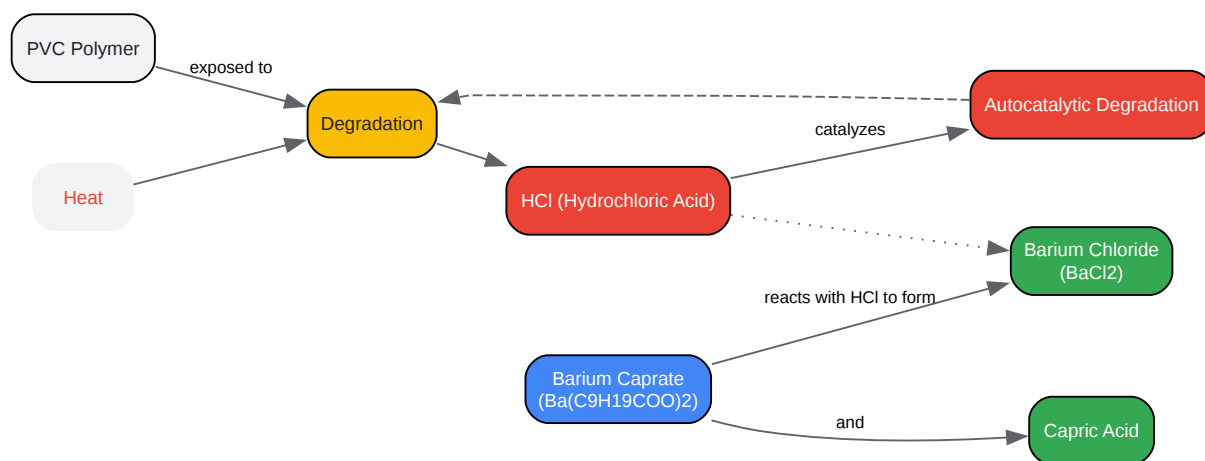
The primary applications of **barium caprate** and other barium fatty acid salts are in the polymer and lubricant industries.

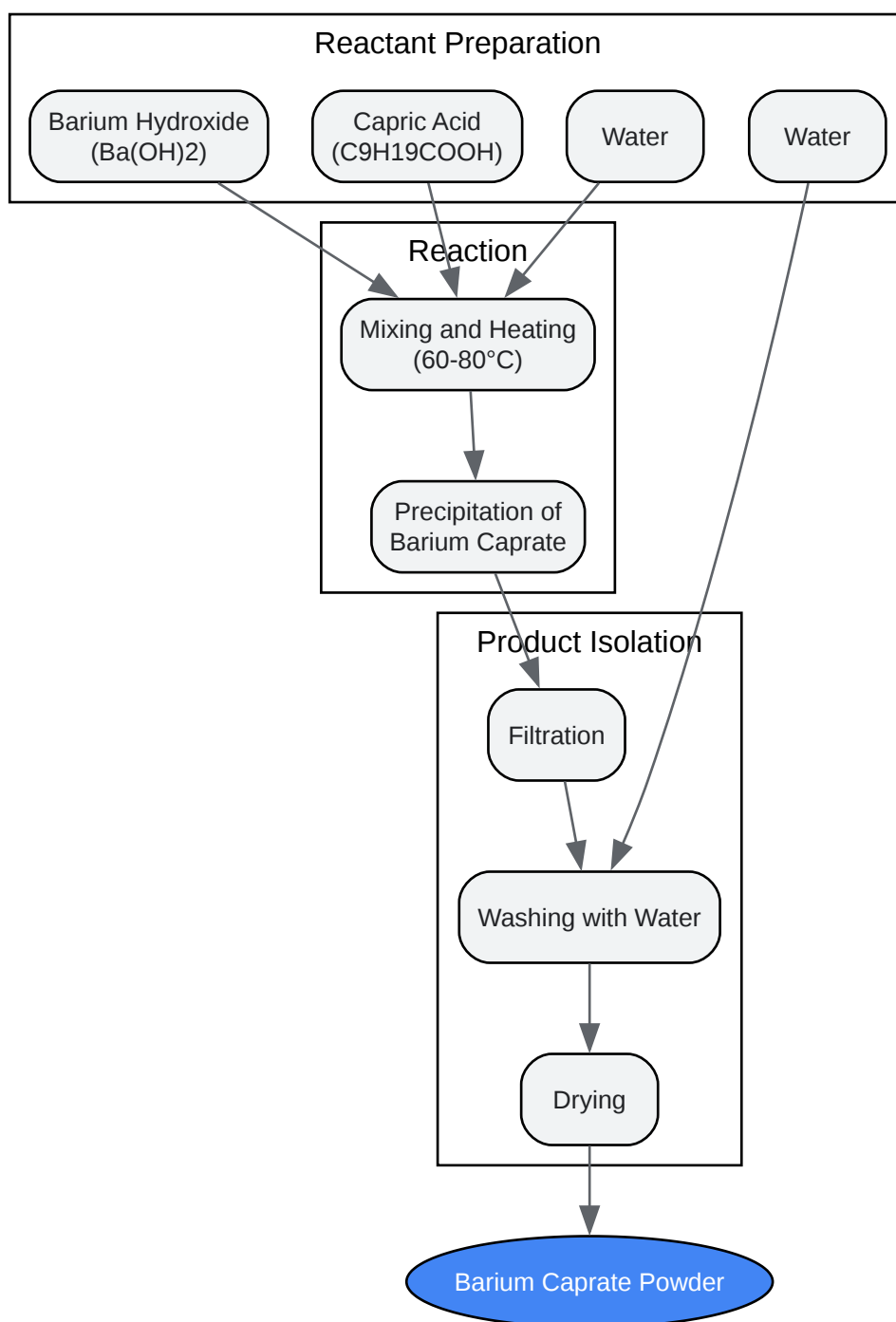
Heat Stabilizer for Polyvinyl Chloride (PVC)

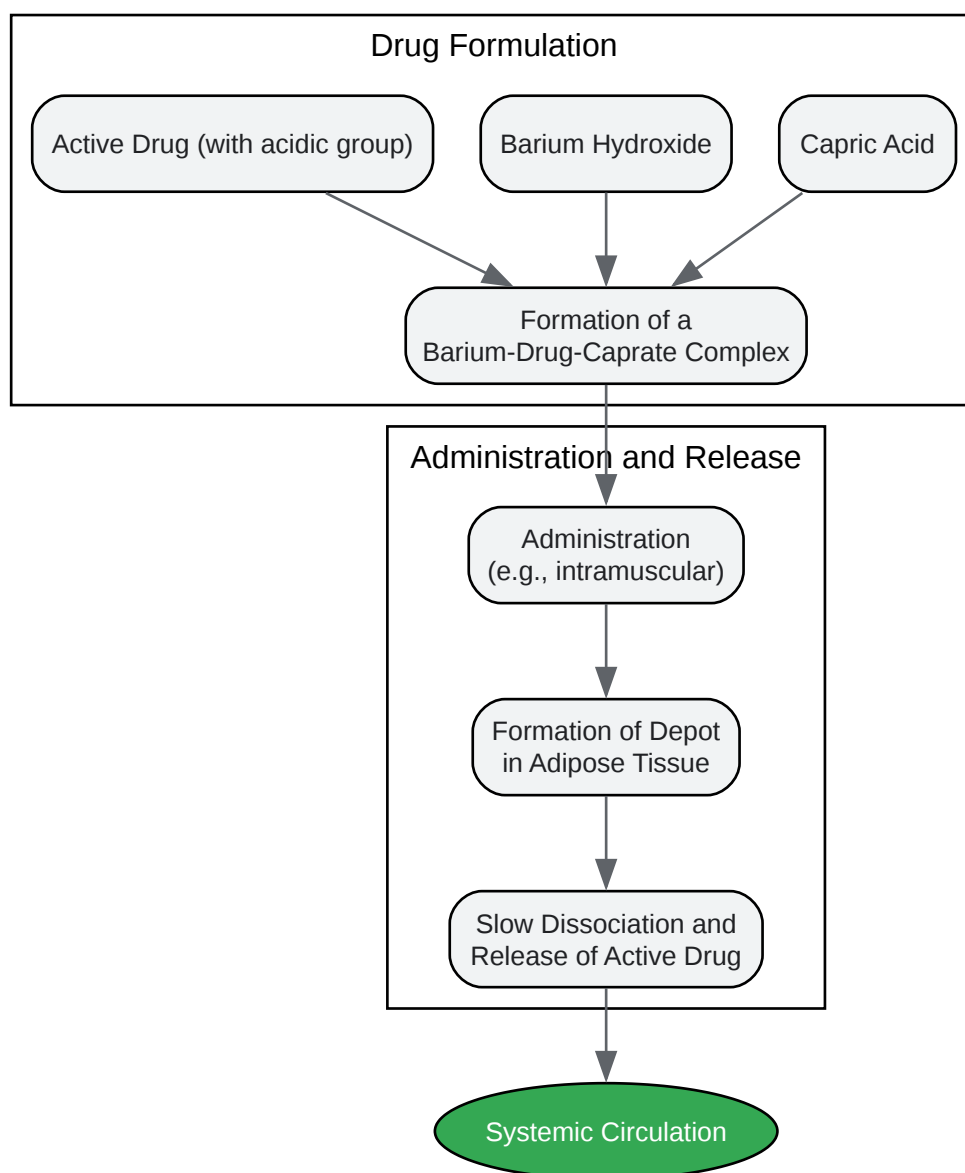
Barium caprate functions as a heat stabilizer for PVC. During the processing of PVC at high temperatures, the polymer undergoes degradation, releasing hydrochloric acid (HCl). This process is autocatalytic, meaning the released HCl accelerates further degradation. Metal soaps like **barium caprate** are added to prevent this.[1][2]

Mechanism of Action:

The stabilization mechanism of barium soaps in PVC is primarily attributed to their ability to neutralize the released HCl.[3][4] This prevents the autocatalytic degradation of the polymer. Barium soaps are often used in combination with other metal soaps, such as cadmium or zinc soaps, to achieve a synergistic stabilizing effect that provides both good initial color and long-term stability.[2]







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